

MOF-808: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, synthesis, and characterization of MOF-808, a zirconium-based metal-organic framework. The following sections detail the necessary protocols and safety measures to ensure responsible laboratory practices.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for MOF-808 is presented below. This data has been compiled from various sources to provide a comprehensive overview.



Property	Value	References
Chemical Formula	C24H16O32Zr6	[1]
Molecular Weight	1363.71 g/mol	[1]
Appearance	White/Off-white solid	[2]
Particle Size	80 nm - 1000 nm (synthesis dependent)	[3][4]
Pore Size	~0.48 nm and ~1.84 nm	[5]
Surface Area (BET)	~1200 m²/g	[5]
Thermal Stability	Stable up to ~400-500 °C in air	[5]
Solubility	Not determined	[2]
Storage Temperature	2-8°C or -20°C, in a dry state	[1][2]

Hazard Information	Description	References
Emergency Overview	No particular hazard is associated with this compound in its bulk form. However, as a nanomaterial, inhalation of dust should be avoided.	[2]
Health Hazards	None listed in the provided MSDS. Chronic health effects are unknown.	[2]
Fire and Explosion	No known fire or explosion hazard.	[2]
Reactivity	Stable in air, aqueous, and acidic solutions.	[5]

Synthesis and Activation Protocols



The synthesis of MOF-808 typically involves the solvothermal reaction of a zirconium salt and trimesic acid. The following protocols are detailed for reproducible synthesis and activation.

Solvothermal Synthesis of MOF-808

This protocol is adapted from established literature procedures.[6][7]

Materials:

- Zirconium oxychloride octahydrate (ZrOCl₂·8H₂O)
- Trimesic acid (H₃BTC)
- N,N-Dimethylformamide (DMF)
- Formic acid

Procedure:

- Dissolve trimesic acid (e.g., 2.1 g, 10 mmol) and zirconium oxychloride octahydrate (e.g., 9.7 g, 30 mmol) in a 1:1 mixture of DMF and formic acid (e.g., 450 mL each) in a 1 L screw-capped glass jar.[6]
- Sonicate the mixture for 5 minutes to ensure complete dissolution.
- Heat the sealed jar in an oven at 130°C for 48 hours.
- A white precipitate of MOF-808 will form. Allow the container to cool to room temperature.
- Collect the white solid by filtration or centrifugation.
- Wash the product thoroughly with fresh DMF (3 x 200 mL) followed by anhydrous DMF (3 x 100 mL per day for 3 days) to remove unreacted starting materials and solvent.[6]
- Exchange the solvent with acetone (3 x 100 mL).
- Activate the material as described in the protocol below.



Activation of MOF-808

Activation is crucial to remove solvent molecules from the pores of the MOF.

Procedure:

- After the final solvent wash, decant the solvent.
- Place the wet solid under a dynamic vacuum at room temperature for 24 hours.[6]
- Increase the temperature to 150°C and continue to heat under dynamic vacuum for another 24 hours to yield the activated MOF-808.[6]

Safety and Handling Procedures

Due to its nanoscale particle size, appropriate safety precautions must be taken when handling MOF-808 to minimize exposure.

Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in the table below.

PPE	Specification	
Gloves	Nitrile gloves. Double gloving is recommended when handling the powder.	
Eye Protection	Safety glasses with side shields or chemical splash goggles.	
Lab Coat	Standard laboratory coat.	
Respiratory Protection	When handling larger quantities of dry powder outside of a contained environment, a NIOSH-approved respirator with a particulate filter (N95 or higher) is recommended.	

Engineering Controls



- Fume Hood: All manipulations of dry MOF-808 powder should be performed in a certified chemical fume hood to prevent inhalation of airborne particles.
- Ventilation: Ensure the laboratory is well-ventilated.

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Small Spills (Dry Powder):
 - Gently cover the spill with a damp paper towel to avoid generating dust.
 - Carefully wipe up the material and place it in a sealed container for disposal.
 - Clean the area with soap and water.
- Large Spills (Dry Powder):
 - Evacuate the area and restrict access.
 - If significant dust is generated, wear appropriate respiratory protection.
 - Use a HEPA-filtered vacuum cleaner for cleanup. Do not dry sweep.
 - Place all contaminated materials in a sealed container for disposal.
- Spills of MOF-808 in Solvent:
 - Absorb the suspension with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for disposal.
 - Clean the spill area with an appropriate solvent and then with soap and water.

Waste Disposal

 Dispose of MOF-808 and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.



• Do not dispose of MOF-808 down the drain or in the regular trash.

Toxicology and Health Effects

The toxicological properties of MOF-808 have not been extensively studied. However, as with all nanomaterials, caution is advised.

- Inhalation: The primary route of exposure is inhalation of the dry powder. The effects of inhaled MOF-808 are not well-documented, but it is prudent to minimize any potential exposure.
- Skin and Eye Contact: May cause mechanical irritation. Avoid direct contact.
- Ingestion: The effects of ingestion are not known.

One study reported no toxicity of MOF-808(Zr) in a skin penetration assay in mice.[8] However, the lack of comprehensive toxicological data warrants a cautious approach.

Experimental Workflows and Diagrams

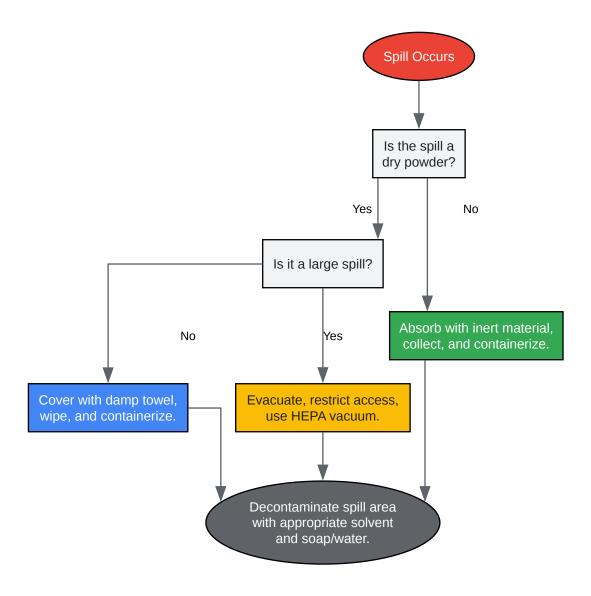
The following diagrams illustrate key experimental and safety workflows for working with MOF-808.



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Caption: Workflow for the synthesis and activation of MOF-808.

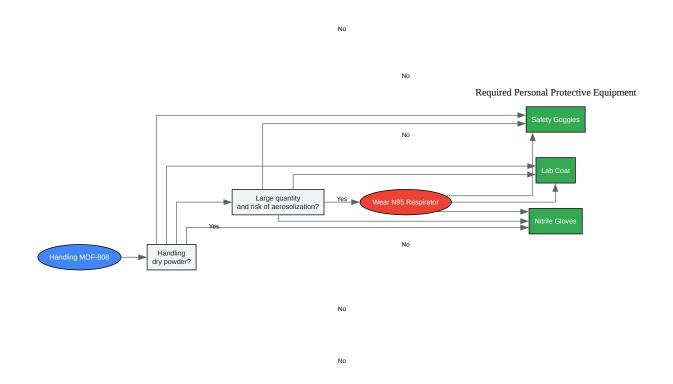




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Caption: Decision tree for responding to a MOF-808 spill.





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Caption: Logic for selecting appropriate PPE for handling MOF-808.

Characterization Data

The following tables summarize key characterization data for MOF-808.

Powder X-Ray Diffraction (PXRD) Data



2θ (degrees)	Corresponding Plane	Reference
4.34	(111)	[9]
8.32	(311)	[9]
8.69	(222)	[9]

Thermogravimetric Analysis (TGA) Data

Temperature Range (°C)	Weight Loss Event	Reference
100 - 200	Evaporation of adsorbed water	[1]
200 - 300	Loss of physically adsorbed trimesic acid	[1]
300 - 550	Decomposition of the organic linker and framework collapse	[1]

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for MOF-808 and follow all institutional safety guidelines.

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